

(±)-NBI-74330 stock solution preparation in DMSO

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Compound of Interest

Compound Name: (±)-NBI-74330

Cat. No.: B15611200

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An Application Note on the Preparation of (±)-NBI-74330 Stock Solution in Dimethyl Sulfoxide (DMSO)

For Researchers, Scientists, and Drug Development Professionals

Abstract

(±)-NBI-74330 is a potent and selective antagonist for the C-X-C motif chemokine receptor 3 (CXCR3).[1][2] Proper preparation of stock solutions is a critical first step to ensure accuracy and reproducibility in downstream applications, including in-vitro and in-vivo studies. This document provides a detailed protocol for the preparation, storage, and handling of (±)-NBI-74330 stock solutions using dimethyl sulfoxide (DMSO) as the solvent.

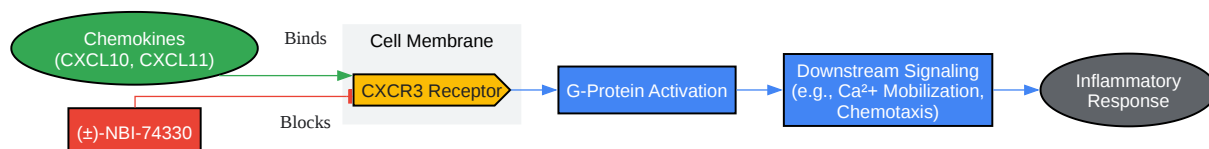
Compound Information

(±)-NBI-74330 acts by inhibiting the binding of CXCR3's natural ligands, such as CXCL10 and CXCL11, to the receptor.[1] This blockade prevents downstream signaling cascades, including calcium mobilization and cell chemotaxis, which are implicated in various inflammatory responses.[1][3]

Property	Data	Reference
Chemical Name	N-1-[(3-4(-Ethoxyphenyl)-3,4-dihydro-4-oxopyrido[2,3-d]pyrimidin-2-yl)ethyl]-4-fluoro-N-(3-pyridinylmethyl)-3-(trifluoromethyl)benzeneacetamide	
Molecular Formula	C ₃₂ H ₂₇ F ₄ N ₅ O ₃	
Molecular Weight	605.58 g/mol	
CAS Number	473722-68-8	
Purity	≥98%	
Solubility in DMSO	≥50 mM	

Mechanism of Action: CXCR3 Antagonism

(±)-NBI-74330 is a non-competitive antagonist of the CXCR3 receptor. The binding of chemokines like CXCL10 and CXCL11 to CXCR3 activates intracellular G-protein signaling pathways, leading to cellular responses such as migration and calcium flux. (±)-NBI-74330 blocks these actions, thereby inhibiting the inflammatory cell migration mediated by this receptor.[4][5][6]



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Caption: CXCR3 signaling pathway and inhibition by (±)-NBI-74330.

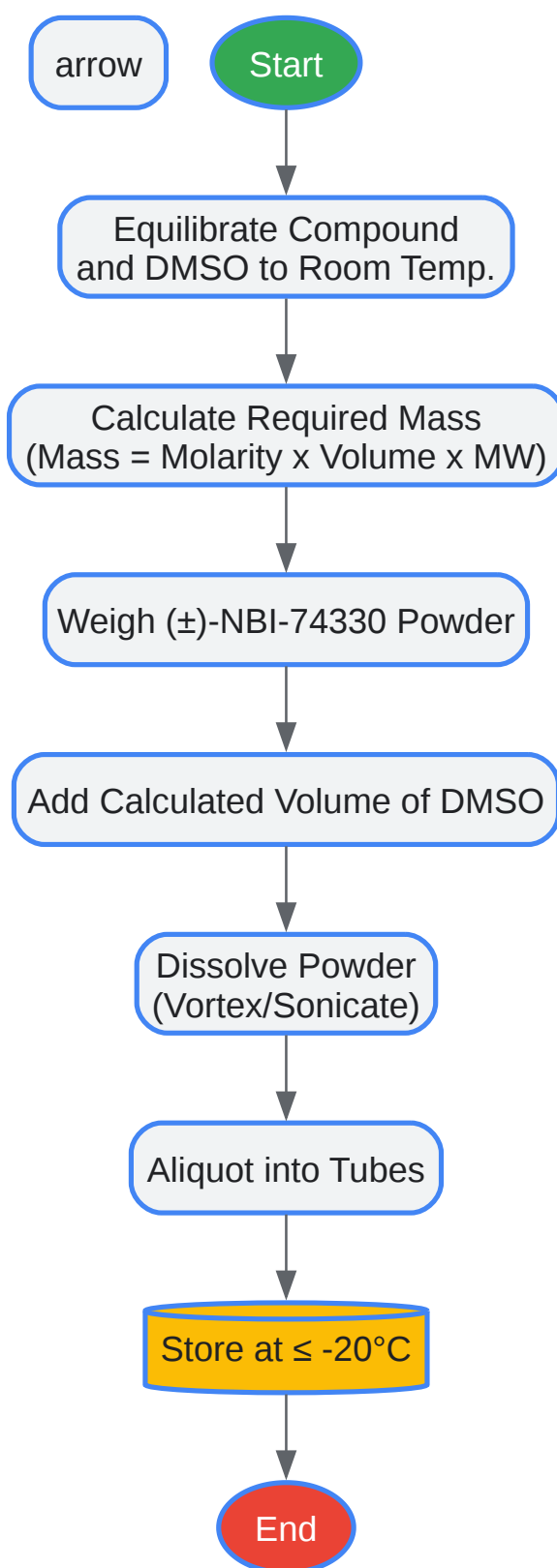
Experimental Protocols

Required Materials and Equipment

- (±)-NBI-74330 powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Analytical balance
- Calibrated micropipettes and sterile tips
- Sterile, amber, or opaque polypropylene microcentrifuge tubes
- Vortex mixer
- Optional: Sonicator bath
- Personal Protective Equipment (PPE): Safety glasses, gloves, lab coat

Stock Solution Preparation Workflow

The following diagram outlines the general workflow for preparing the stock solution.



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Caption: Workflow for (±)-NBI-74330 stock solution preparation.

Step-by-Step Procedure

- Preparation: Allow the vial of **(±)-NBI-74330** powder and the DMSO solvent to equilibrate to room temperature before opening to prevent condensation. It is recommended to use newly opened or anhydrous DMSO, as absorbed moisture can reduce the solubility of the compound.^[7]
- Calculation: Determine the mass of **(±)-NBI-74330** required to achieve the desired concentration and volume. The formula is: $\text{Mass (mg)} = \text{Desired Molarity (mM)} \times \text{Desired Volume (mL)} \times \text{Molecular Weight (605.58 g/mol)} / 1000$
- Weighing: Carefully weigh the calculated amount of powder in a suitable tube.
- Dissolution: Add the appropriate volume of DMSO to the powder. Cap the tube securely and vortex thoroughly until the solid is completely dissolved. If necessary, brief sonication in a water bath can aid dissolution.
- Aliquoting: To avoid repeated freeze-thaw cycles which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile, clearly labeled amber or opaque tubes.^{[1][2]}
- Storage: Store the aliquots at -20°C or -80°C, protected from light.

Quantitative Data

Mass Calculation Table

The following table provides pre-calculated mass values for preparing common stock solution concentrations.

Desired Concentration (mM)	Mass for 1 mL DMSO (mg)	Mass for 5 mL DMSO (mg)	Mass for 10 mL DMSO (mg)
1	0.61	3.03	6.06
5	3.03	15.14	30.28
10	6.06	30.28	60.56
25	15.14	75.70	151.40
50	30.28	151.40	302.79

Calculations are based on a molecular weight of 605.58 g/mol .

Storage and Stability

Proper storage is essential to maintain the integrity of the **(±)-NBI-74330** stock solution.

Storage Temperature	Maximum Storage Period	Key Considerations	References
-20°C	Up to 1 year	Suitable for short to medium-term storage.	[1] [2]
-80°C	Up to 2 years	Recommended for long-term archival storage.	[1]

Note: Always aliquot stock solutions to prevent degradation from multiple freeze-thaw cycles.[\[1\]](#)
[\[2\]](#)[\[8\]](#) When preparing working solutions for in-vivo experiments, it is often recommended to prepare them freshly on the day of use.[\[2\]](#)

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. glpbio.cn [glpbio.cn]
- 4. Analysis of the pharmacokinetic/pharmacodynamic relationship of a small molecule CXCR3 antagonist, NBI-74330, using a murine CXCR3 internalization assay - PMC [pmc.ncbi.nlm.nih.gov]
- 5. ahajournals.org [ahajournals.org]
- 6. CXCR3 antagonist NBI-74330 attenuates atherosclerotic plaque formation in LDL receptor-deficient mice - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. selleckchem.com [selleckchem.com]
- 8. Studies on repository compound stability in DMSO under various conditions - PubMed [pubmed.ncbi.nlm.nih.gov]
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